

Application Notes and Protocols for Lyophilized Platelet Factor 4 (58-70)

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Compound of Interest

Compound Name: *Platelet Factor 4 (58-70), human*

Cat. No.: *B12438845*

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These application notes provide detailed protocols for the proper reconstitution, storage, and handling of lyophilized Platelet Factor 4 (58-70) (PF4 (58-70)). Additionally, a key experimental protocol is outlined to investigate the biological activity of this peptide in vitro.

Product Information

- Product Name: **Platelet Factor 4 (58-70), Human**
- Sequence: Pro-Leu-Tyr-Lys-Lys-Ile-Ile-Lys-Lys-Leu-Leu-Glu-Ser
- Molecular Formula: C₇₆H₁₃₃N₁₇O₁₈
- Molecular Weight: 1572.97 g/mol
- Appearance: Lyophilized white powder

Reconstitution of Lyophilized PF4 (58-70)

Proper reconstitution of the lyophilized peptide is crucial for maintaining its biological activity. It is recommended to initially test the solubility of a small amount of the peptide before dissolving the entire sample.

Protocol:

- **Equilibration:** Before opening, allow the vial of lyophilized PF4 (58-70) to equilibrate to room temperature for at least 20-30 minutes. This prevents condensation from forming inside the vial upon opening, which can degrade the peptide.
- **Centrifugation:** Briefly centrifuge the vial to ensure that all the lyophilized powder is at the bottom.
- **Solvent Addition:** Based on solubility information, sterile, deionized water is a suitable solvent. To prepare a stock solution, carefully add the desired volume of sterile water to the vial. For example, to create a 1 mg/mL stock solution, add 1 mL of sterile water to 1 mg of the peptide.
- **Dissolution:** Gently vortex or sonicate the vial to ensure the peptide is completely dissolved. Visually inspect the solution to ensure there are no particulates. If solubility is an issue, the use of a small amount of a co-solvent such as acetonitrile or DMSO may be tested, followed by dilution with an aqueous buffer. However, for most cell-based assays, it is advisable to dissolve in a solvent compatible with the experimental system.
- **Sterilization (Optional):** If required for the experiment, filter the reconstituted peptide solution through a 0.22 μ m sterile filter.

Storage and Stability

Proper storage of both lyophilized and reconstituted PF4 (58-70) is essential to prevent degradation and ensure experimental reproducibility.

Quantitative Data Summary:

Form	Storage Temperature	Duration	Notes
Lyophilized Powder	-20°C	Up to 1 year	Keep in a desiccator, away from light.
Lyophilized Powder	-80°C	Up to 2 years	Keep in a desiccator, away from light.
Reconstituted in Water	-20°C	Up to 1 month	Aliquot to avoid freeze-thaw cycles.
Reconstituted in Water	-80°C	Up to 6 months	Aliquot to avoid freeze-thaw cycles.

Storage Protocol:

- Lyophilized Peptide: Store the vial at -20°C or -80°C in a desiccator to protect it from moisture and light.[\[1\]](#)
- Reconstituted Peptide:
 - Aliquoting: To avoid repeated freeze-thaw cycles, which can degrade the peptide, it is highly recommended to aliquot the reconstituted stock solution into smaller, single-use volumes.
 - Freezing: Store the aliquots at -20°C for short-term storage or -80°C for long-term storage.[\[1\]](#)
 - Thawing: When needed, thaw a single aliquot at room temperature or on ice. Avoid repeated freeze-thaw cycles of the same aliquot.

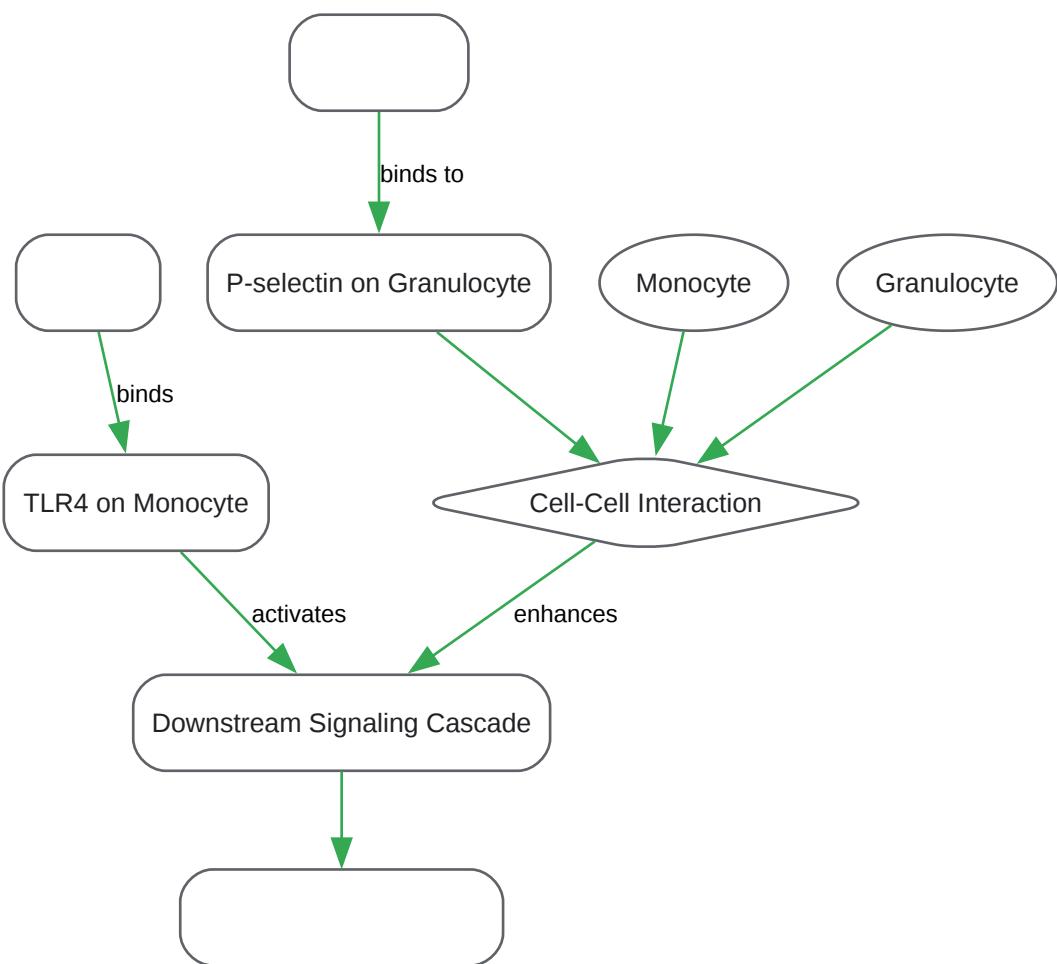
Experimental Protocol: Enhancement of LPS-Induced Tissue Factor Activity in Monocytes

This protocol details an *in vitro* assay to investigate a known biological activity of PF4 (58-70): the enhancement of lipopolysaccharide (LPS)-induced tissue factor (TF) activity in monocytes. This effect is dependent on the presence of granulocytes and is mediated by P-selectin.[\[2\]](#)[\[3\]](#)

Materials:

- Reconstituted PF4 (58-70) stock solution
- Lipopolysaccharide (LPS) from *E. coli*
- Human peripheral blood mononuclear cells (PBMCs), freshly isolated
- Human granulocytes, freshly isolated
- RPMI-1640 cell culture medium
- Fetal Bovine Serum (FBS)
- Penicillin-Streptomycin solution
- Anti-human P-selectin antibody (functional grade)
- Isotype control antibody
- Tissue Factor activity assay kit (chromogenic or clotting-based)
- 96-well cell culture plates

Experimental Workflow:



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References

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